

Essential Safety and Operational Guide for Handling 1-(2-Hydroxyphenyl)-2-phenylethanone

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Compound of Interest

Compound Name: 1-(2-Hydroxyphenyl)-2-phenylethanone

Cat. No.: B1330380

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-(2-Hydroxyphenyl)-2-phenylethanone** (CAS No. 2491-31-8). Adherence to these guidelines is critical for ensuring personnel safety and operational integrity within a laboratory setting.

I. Hazard Identification and Personal Protective Equipment (PPE)

1-(2-Hydroxyphenyl)-2-phenylethanone is classified with the GHS07 pictogram, indicating that it may cause skin and eye irritation, and may be harmful if swallowed or inhaled.^{[1][2][3]} The following Personal Protective Equipment (PPE) is mandatory to minimize exposure and ensure safety.

Table 1: Required Personal Protective Equipment (PPE)

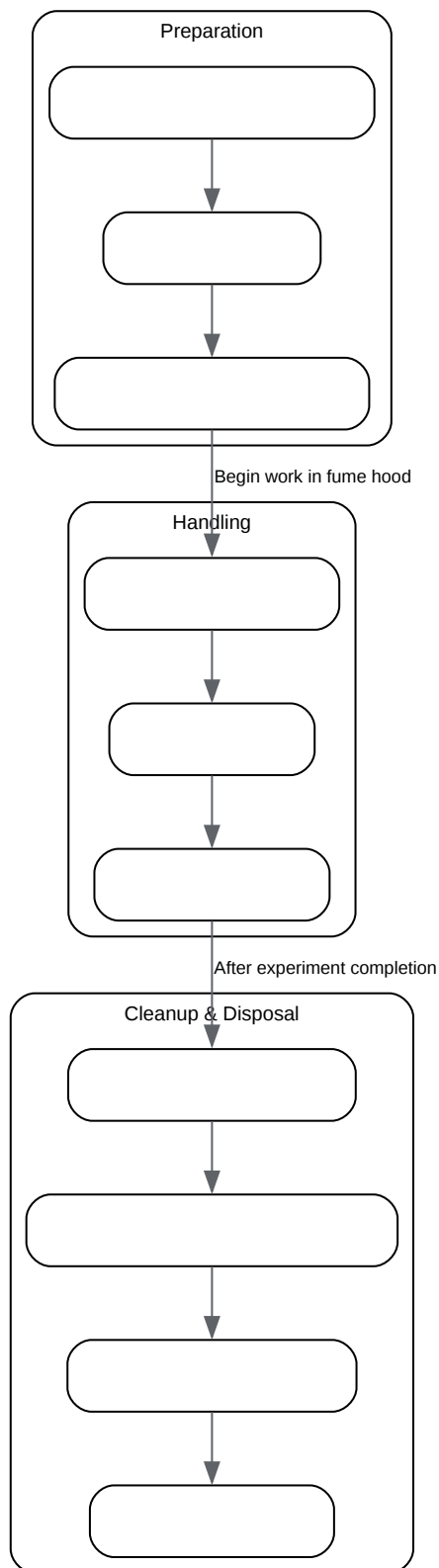
Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[4]	Protects against splashes and airborne particles that can cause serious eye irritation.[5][6]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).[4][7]	Prevents skin contact, which can cause irritation. Gloves must be inspected before use and disposed of properly after handling.[5][8]
Body Protection	A laboratory coat is required. For larger quantities or potential for significant splashing, a chemical-resistant apron or coveralls should be worn over the lab coat.[4][8]	Protects against incidental skin contact and contamination of personal clothing.[8]
Respiratory Protection	Typically not required in a well-ventilated area or when handled within a chemical fume hood.[4] If ventilation is inadequate or if dust/aerosols are generated, a NIOSH-approved respirator with organic vapor cartridges is necessary.[4][8]	Minimizes the risk of respiratory tract irritation from inhaling dust or vapors.[5]

II. Safe Handling and Operational Workflow

Proper handling procedures are essential to prevent accidents and exposure. All operations involving **1-(2-Hydroxyphenyl)-2-phenylethanone** should be conducted in a designated area, preferably within a chemical fume hood to control vapor and dust.[7][9]

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **1-(2-Hydroxyphenyl)-2-phenylethanone** from receipt to disposal.



[Click to download full resolution via product page](#)Safe Handling Workflow for **1-(2-Hydroxyphenyl)-2-phenylethanone**

III. Emergency Procedures and First Aid

In the event of an emergency, immediate and appropriate action is crucial.

Table 2: First Aid Measures

Exposure Route	Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6][8][10]
Skin Contact	Remove contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[5][6][8]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[5][6][8]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[6]

IV. Spill Management and Disposal

Proper management of spills and waste is a critical component of laboratory safety.

Spill Management:

- Evacuate and Ventilate: In case of a spill, evacuate non-essential personnel from the area and ensure adequate ventilation.[4]
- Control Ignition Sources: Remove all sources of ignition from the spill area.
- Containment: Use an inert absorbent material to contain the spill. Do not use combustible materials, such as paper towels, to clean up flammable spills.
- Cleanup: Carefully sweep or scoop up the absorbed material and place it into a suitable, labeled container for hazardous waste.
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

Disposal Plan: All waste containing **1-(2-Hydroxyphenyl)-2-phenylethanone** must be treated as hazardous waste.

- Waste Collection: Collect all chemical waste in designated, clearly labeled, and sealed containers.[7]
- Segregation: Do not mix with other incompatible waste streams.
- Disposal: Dispose of the hazardous waste through an authorized waste disposal company, in accordance with local, state, and federal regulations.[5][6][8] Do not dispose of down the drain.[8]

By adhering to these safety protocols and operational plans, you can significantly mitigate the risks associated with handling **1-(2-Hydroxyphenyl)-2-phenylethanone**, ensuring a safe and productive research environment.

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References

- 1. 1-(2-hydroxyphenyl)-2-phenylethan-1-one 95% | CAS: 2491-31-8 | AChemBlock [achemblock.com]
- 2. 1-(2-Hydroxyphenyl)-2-phenylethanone | 2491-31-8 [sigmaaldrich.com]
- 3. 1-(2-hydroxyphenyl)-2-phenylethanone | 2491-31-8 [chemicalbook.com]
- 4. benchchem.com [benchchem.com]
- 5. aksci.com [aksci.com]
- 6. fishersci.com [fishersci.com]
- 7. Safety Tips for Handling Laboratory Chemicals - Actylis Lab [actylislab.com]
- 8. file.ambeed.com [file.ambeed.com]
- 9. Guidelines for Safe Laboratory Practices : NextGen Protocols [nextgen-protocols.org]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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